

Introduction: The Profile of a Versatile Synthetic Building Block

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *4-Isopropyl-1,3-thiazole-2-carbaldehyde*

CAS No.: 184154-42-5

Cat. No.: B061702

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4-Isopropyl-1,3-thiazole-2-carbaldehyde (CAS No. 184154-42-5) is a heterocyclic aldehyde that serves as a valuable intermediate in various scientific fields.[1][2][3] Its unique molecular architecture, featuring a thiazole ring, makes it a person of interest in pharmaceutical development, where it is explored for potential antimicrobial and antifungal properties.[4] The thiazole moiety is a well-established pharmacophore present in numerous approved drugs, and its derivatives are actively researched for diverse biological activities, including anti-inflammatory and anticancer effects.[5][6] Beyond pharmaceuticals, this compound is utilized in the flavor and fragrance industry for its characteristic warm, nutty aroma and as a precursor in the synthesis of agrochemicals and advanced materials.[4]

Given its utility and increasing presence in research laboratories, a comprehensive understanding of its safety and hazard profile is critical for all personnel involved in its handling, from bench-scale synthesis to quality control analysis. This guide provides an in-depth analysis of its toxicological properties, outlines robust protocols for exposure control, and details systematic emergency procedures.

Section 1: Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating the hazards associated with chemical

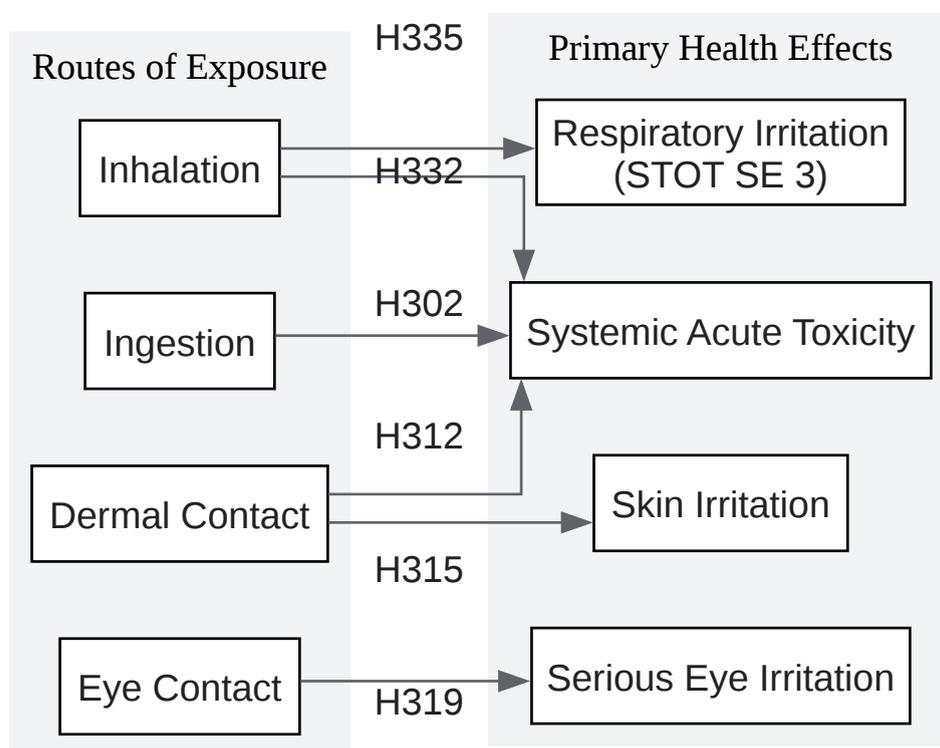
substances. **4-Isopropyl-1,3-thiazole-2-carbaldehyde** is classified as a hazardous substance, primarily due to its irritant properties and acute toxicity.^{[1][7]}

Hazard Class	Category	Hazard Statement	Code
Acute Toxicity, Oral	Category 4	Harmful if swallowed	H302
Acute Toxicity, Dermal	Category 4	Harmful in contact with skin	H312
Acute Toxicity, Inhalation	Category 4	Harmful if inhaled	H332
Skin Corrosion/Irritation	Category 2	Causes skin irritation	H315
Serious Eye Damage/Irritation	Category 2A	Causes serious eye irritation	H319
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation	H335
Source: Aggregated GHS information from multiple sources. ^{[1][7]}			

GHS Pictogram:

- GHS07: Exclamation Mark (indicates irritant, skin sensitizer, acute toxicity (harmful), narcotic effects, respiratory tract irritation).^[1]

The causality behind this classification lies in the chemical reactivity of the aldehyde functional group and the biological interactions of the thiazole ring system. Aldehydes are known to react with biological nucleophiles, such as amine and thiol groups in proteins, which can lead to cellular damage and trigger inflammatory responses, manifesting as skin, eye, and respiratory irritation.



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Caption: Routes of exposure and corresponding GHS-classified health hazards.

Section 2: Toxicological Profile and Risk Assessment

While comprehensive toxicological data for **4-Isopropyl-1,3-thiazole-2-carbaldehyde** is not extensively published, the GHS classifications provide a strong basis for a precautionary risk assessment.^{[7][8]} The primary risks associated with acute exposure are moderate toxicity and significant irritation.

- **Acute Toxicity:** The compound is designated as "harmful" via oral, dermal, and inhalation routes.^[7] This implies that a short-term, single exposure above a certain dose could cause significant health effects, though not severe enough to be classified as "toxic" or "fatal." The lack of publicly available LD50 (median lethal dose) values necessitates a conservative approach, treating any unintended exposure as potentially significant.

- Irritation: The designation "causes skin and serious eye irritation" indicates that direct contact can lead to inflammation, redness, and pain.[1] For eyes, this can mean reversible damage. The potential for respiratory irritation suggests that inhalation of vapors or aerosols can cause discomfort and inflammation of the respiratory tract.[1]
- Chronic Exposure and Other Endpoints: There is currently no specific data available on the mutagenic, carcinogenic, or reproductive toxicity of this compound. In drug development, the absence of data requires the assumption of potential hazard until proven otherwise through rigorous testing. Researchers should note that other thiazole derivatives have demonstrated a wide range of potent biological activities, underscoring the need to minimize exposure.[5]
[6]

Section 3: Exposure Control and Personal Protection

A multi-layered approach, combining engineering controls and personal protective equipment (PPE), is essential for mitigating the risks of exposure. The principle of ALARA (As Low As Reasonably Achievable) must be rigorously applied.

Engineering Controls

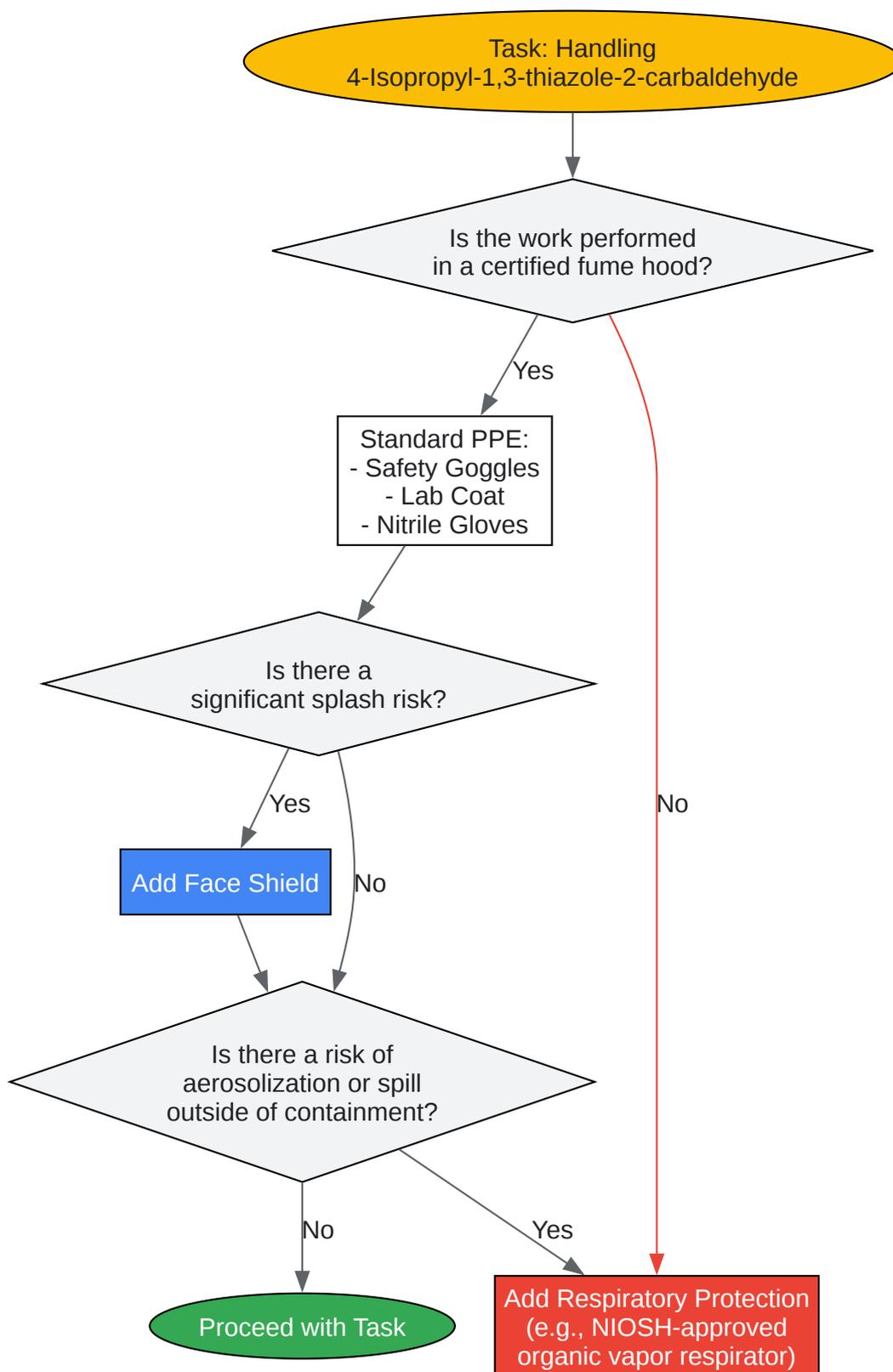
The primary engineering control for handling this liquid compound is a certified chemical fume hood. A fume hood is critical for two reasons: it protects the user from inhaling potentially harmful vapors (addressing H332 and H335) and contains any accidental splashes or spills, minimizing dermal exposure risk. All weighing, transferring, and reaction workups involving this compound must be performed within a fume hood.[1]

Personal Protective Equipment (PPE)

The selection of PPE is the final barrier between the researcher and the chemical. The choice is directly dictated by the hazard profile.

- Eye and Face Protection: ANSI Z87.1-compliant chemical splash goggles are mandatory. If there is a significant risk of splashing, a full-face shield should be worn in addition to goggles.
- Skin Protection:

- **Gloves:** Chemical-resistant gloves are required. Nitrile gloves are a common standard for incidental contact. For prolonged handling or immersion, heavier-duty gloves such as butyl rubber or Viton™ should be considered after consulting the glove manufacturer's compatibility charts. Gloves must be inspected before use and changed immediately if contamination is suspected.
- **Protective Clothing:** A flame-resistant lab coat, fully buttoned, is required. Additional protection, such as chemically resistant aprons or sleeves, may be necessary for larger-scale operations.
- **Respiratory Protection:** Not typically required when work is conducted within a properly functioning chemical fume hood. However, a NIOSH-approved respirator with an organic vapor cartridge may be necessary for emergency situations, such as a large spill, or if engineering controls are not available or are malfunctioning.



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Caption: Decision workflow for selecting appropriate Personal Protective Equipment (PPE).

Protocol: Donning and Doffing PPE

This self-validating protocol ensures that contaminants are not spread during the removal of protective gear.

- Donning (Putting On):
 1. Perform hand hygiene.
 2. Don lab coat, ensuring it is fully fastened.
 3. Don safety goggles or face shield.
 4. Don gloves, pulling the cuffs over the sleeves of the lab coat.
- Doffing (Taking Off): This sequence is designed to move from most to least contaminated.
 1. Gloves: Remove the first glove by grasping the cuff and peeling it off, turning it inside out. Hold the removed glove in the gloved hand. Slide the fingers of the ungloved hand under the cuff of the remaining glove and peel it off, enclosing the first glove. Dispose of gloves in the appropriate hazardous waste container.
 2. Perform hand hygiene.
 3. Goggles/Face Shield: Remove by handling the strap or earpieces, avoiding contact with the front surface.
 4. Lab Coat: Unfasten the coat. Peel it off the shoulders, turning the sleeves inside out as it is removed. Fold the coat so the contaminated exterior is contained within.
 5. Perform thorough hand hygiene with soap and water.

Section 4: Safe Handling, Storage, and Disposal Handling Protocol

- Preparation: Before handling, ensure a Safety Data Sheet (SDS) is accessible. Verify that a safety shower and eyewash station are unobstructed and functional.[9]

- **Work Area:** Designate a specific area within the fume hood for the procedure.
- **Transfer:** When transferring the liquid, use a pipette or a funnel to minimize splashing. Avoid pouring directly from large containers to small ones.
- **Heating:** If heating is required, use a controlled heating source like a heating mantle or a sand/water bath. Avoid open flames, as related thiazole compounds are combustible.[10][11]
- **Post-Handling:** After completion, decontaminate the work surface. Tightly seal the container with the compound.[1] Remove PPE as described in the doffing protocol.

Storage

Proper storage is critical for maintaining chemical integrity and preventing hazardous situations.

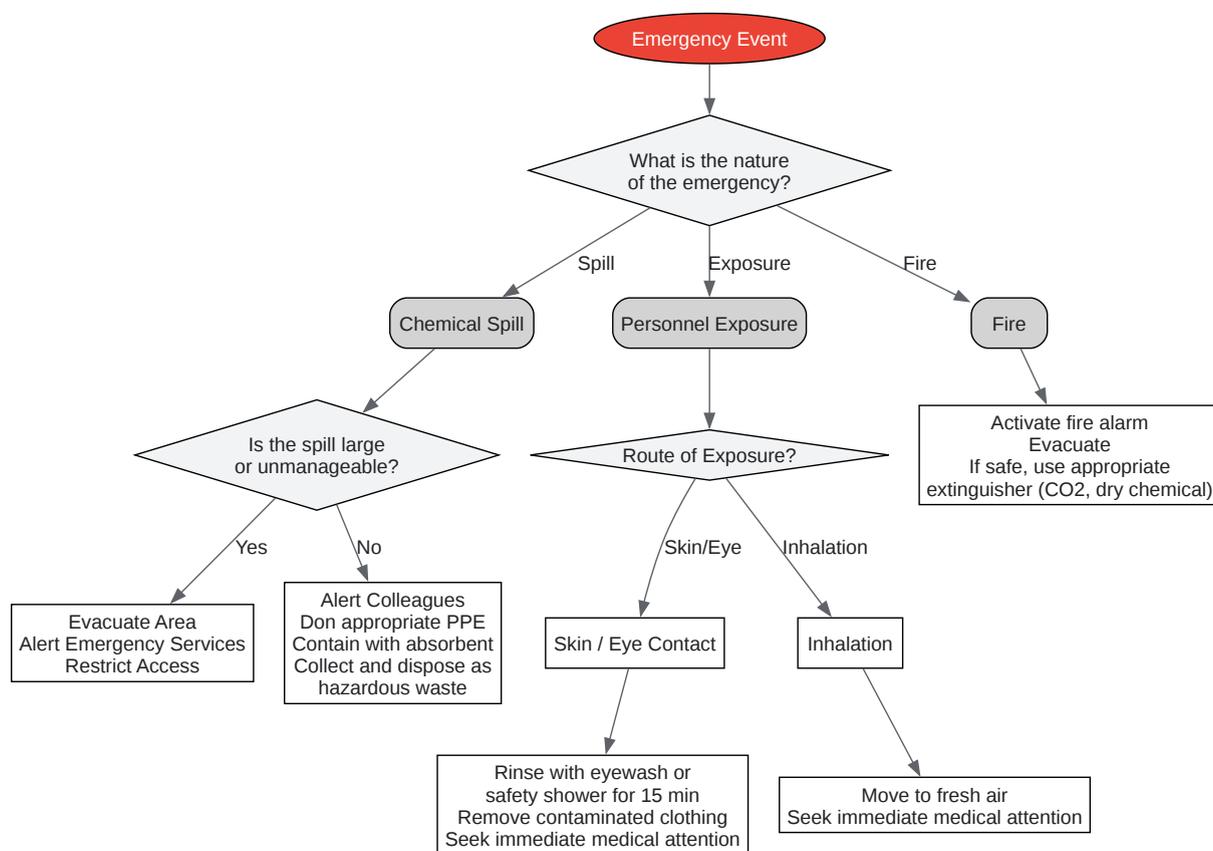
- **Conditions:** Store in a cool, dry, and well-ventilated area.[12][13] The recommended storage temperature is between 0-8°C.[4]
- **Container:** Keep the container tightly closed to prevent the escape of vapors and potential contamination.[1]
- **Segregation:** Store away from strong oxidizing agents, acids, and bases.
- **Peroxide Formation:** Aldehydes are a class of chemicals that can potentially form explosive peroxides over time, especially when exposed to air and light.[14] While specific data for this compound is lacking, it is prudent to date the container upon opening and monitor for any signs of precipitate or crystallization.

Disposal

All waste containing **4-Isopropyl-1,3-thiazole-2-carbaldehyde**, including empty containers, contaminated PPE, and reaction byproducts, must be disposed of as hazardous chemical waste. Follow all institutional, local, and national regulations for hazardous waste disposal. Do not dispose of this chemical down the drain.

Section 5: Emergency Procedures

A pre-planned and well-rehearsed emergency response plan is crucial.



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Caption: Flowchart for initial emergency response actions.

First Aid Measures

Immediate and correct first aid can significantly reduce the severity of an injury.

- Inhalation (H335, H332): Immediately move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[1]
- Skin Contact (H315, H312): Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes.[1][9] Seek medical attention if irritation persists.
- Eye Contact (H319): Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[9][11] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion (H302): Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.[1][12] Seek immediate medical attention.

Spill Response

- Minor Spill (Contained in a fume hood): Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand). Collect the contaminated material into a sealed container for hazardous waste disposal. Clean the spill area with a suitable solvent, followed by soap and water.
- Major Spill (Outside of a fume hood): Evacuate the immediate area. Alert others and contact your institution's emergency response team. Restrict access to the area. If safe to do so, increase ventilation by opening sashes.

Conclusion

4-Isopropyl-1,3-thiazole-2-carbaldehyde is a chemical of significant utility in research and development, but it possesses a clear hazard profile that demands respect and careful management. Its primary hazards include acute toxicity via all major routes of exposure and significant irritation to the skin, eyes, and respiratory system. By understanding the causality of these hazards and implementing the robust engineering controls, personal protective equipment protocols, and emergency procedures detailed in this guide, researchers can

confidently and safely harness the synthetic potential of this compound. A proactive safety culture, grounded in a thorough understanding of chemical risks, is paramount to innovation in the chemical sciences.

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- To cite this document: BenchChem. [Introduction: The Profile of a Versatile Synthetic Building Block]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b061702#safety-and-hazards-of-4-isopropyl-1-3-thiazole-2-carbaldehyde]

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